

Formamidine Hydroiodide CAS number

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Compound of Interest

Compound Name: *Formamidine Hydroiodide*

Cat. No.: *B1342929*

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An In-depth Technical Guide to **Formamidine Hydroiodide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Formamidine Hydroiodide (FAI), also known as formamidinium iodide, has emerged as a pivotal precursor in the advancement of next-generation optoelectronic materials, most notably in the field of perovskite solar cells. Its unique properties contribute to enhanced power conversion efficiencies and improved stability of perovskite-based devices. This technical guide provides a comprehensive overview of **Formamidine Hydroiodide**, including its chemical and physical properties, detailed synthesis protocols, in-depth analysis of its applications, and crucial safety information. The content is tailored for researchers, scientists, and professionals in drug development who are interested in the fundamental and applied aspects of this compound.

Introduction

Formamidine Hydroiodide, with the CAS number 879643-71-7, is an organic salt that has garnered significant attention in materials science.^{[1][2][3]} It is a key component in the synthesis of formamidinium lead iodide (FAPbI₃) perovskites, which are at the forefront of photovoltaic research.^{[1][4][5]} The incorporation of the formamidinium cation (FA⁺) in the perovskite crystal lattice offers several advantages over the more traditional methylammonium (MA⁺) cation, including a more ideal bandgap for single-junction solar cells and superior thermal stability.^{[1][6]} This guide aims to be an essential resource for understanding and utilizing **Formamidine Hydroiodide** in a research and development setting.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Formamidinium Hydroiodide** is fundamental for its effective application. It is typically a white to off-white crystalline solid or powder.^{[1][2]}

Property	Value	References
CAS Number	879643-71-7	[1][2][3]
Chemical Formula	CH ₅ IN ₂	[1][3]
Molecular Weight	171.97 g/mol	[1][2][3]
Appearance	White to almost white powder/crystals	[1][2]
Melting Point	242 °C (decomposes)	[1][7]
Solubility	Soluble in water, DMF, and DMSO	[7][8]
InChI Key	QHJPGANWSLEMTI-UHFFFAOYSA-N	[1]

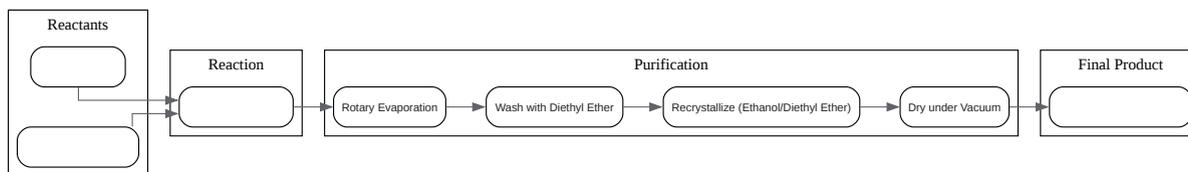
Chemical Structure

Caption: Chemical structure of Formamidinium Iodide.

Synthesis of Formamidinium Hydroiodide

High-purity **Formamidinium Hydroiodide** is crucial for the fabrication of high-performance perovskite solar cells.^[1] A common and effective laboratory-scale synthesis involves the reaction of formamidinium acetate with hydroiodic acid.^{[1][9]}

Synthetic Pathway



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Caption: General workflow for the synthesis of **Formamidine Hydroiodide**.

Detailed Experimental Protocol

This protocol is based on established methods for the synthesis of **Formamidine Hydroiodide**.

[9]

Materials:

- Formamidine acetate
- Hydroiodic acid (57 wt. % in water)
- Deionized water
- Diethyl ether
- Ethanol
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator

- Büchner funnel and filter paper
- Vacuum oven

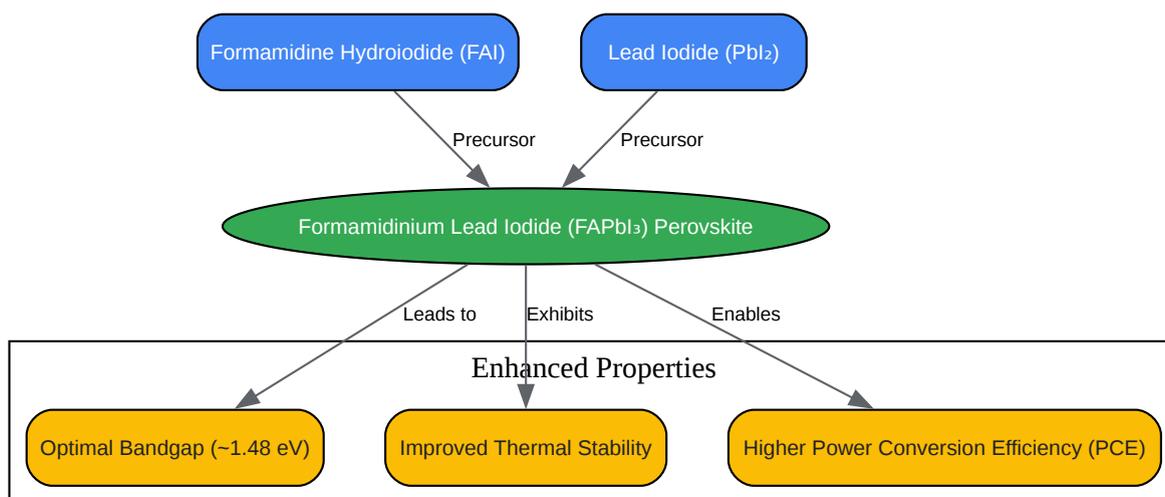
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve formamidine acetate in a minimal amount of deionized water. Place the flask in an ice bath and allow it to cool to 0-5 °C with continuous stirring.
- **Addition of Hydroiodic Acid:** Slowly add a stoichiometric equivalent of hydroiodic acid dropwise to the cooled formamidine acetate solution. A 1 to 1.5 molar ratio of hydroiodic acid to formamidine acetate can be used.^[9] Maintain the temperature of the reaction mixture below 10 °C throughout the addition.
- **Reaction:** Allow the reaction to proceed for 2 hours in the ice bath with continuous stirring.^[9]
- **Solvent Removal:** Remove the solvent (water and acetic acid) using a rotary evaporator.
- **Washing:** Wash the resulting solid with diethyl ether to remove any unreacted starting materials and byproducts. This step should be repeated until the solid becomes a white or off-white powder.^[9]
- **Recrystallization (Optional but Recommended):** For higher purity, recrystallize the crude product from a mixture of ethanol and diethyl ether.^[9] Dissolve the solid in a minimal amount of hot ethanol and then precipitate it by the slow addition of diethyl ether.
- **Drying:** Collect the purified crystals by vacuum filtration and dry them in a vacuum oven overnight at a moderate temperature (e.g., 60 °C).
- **Storage:** Store the final product in a desiccator under a dark and inert atmosphere to prevent degradation.^[9]

Applications in Perovskite Solar Cells

The primary and most impactful application of **Formamidine Hydroiodide** is as a precursor for the synthesis of formamidinium lead iodide (FAPbI₃) perovskites.^{[1][10][11]} These materials are used as the light-absorbing layer in perovskite solar cells.

Role in Perovskite Structure and Performance



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Caption: Role of FAI in forming FAPbI₃ and enhancing solar cell properties.

FAPbI₃ perovskites exhibit a narrower bandgap of approximately 1.48 eV compared to their methylammonium lead iodide (MAPbI₃) counterparts (~1.57 eV).^{[6][10]} This narrower bandgap is closer to the ideal value for a single-junction solar cell, allowing for the absorption of a broader range of the solar spectrum and thus higher potential power conversion efficiencies.^{[1][10]}

Furthermore, the formamidinium cation is larger than the methylammonium cation, which leads to a more symmetric and stable perovskite crystal structure. This results in improved thermal stability, a critical factor for the long-term performance and commercial viability of perovskite solar cells.^{[1][6]}

However, at room temperature, the photoactive black α -phase of FAPbI₃ can transition to a photo-inactive yellow δ -phase.^{[1][5]} Research has shown that the introduction of additives and careful control of fabrication conditions can stabilize the desired α -phase.^{[1][10]}

Stability and Degradation

The stability of **Formamidine Hydroiodide** and the resulting perovskite films is a crucial area of research. FAI itself is hygroscopic and sensitive to air and light, necessitating storage under an inert atmosphere in the dark.[7]

The degradation of formamidinium-based perovskites is often initiated by exposure to moisture and oxygen.[12] This can lead to the decomposition of the perovskite structure and a subsequent decrease in device performance. The degradation pathway can involve the dissolution of FAI by water and the oxidation of iodide by oxygen, leading to phase transformations to non-perovskite structures.[12]

Elevated temperatures can also accelerate the degradation of formamidinium compounds and the perovskites derived from them.[1] Researchers are actively exploring strategies to enhance the stability of FAPbI_3 , including the use of mixed cations and anions, additive engineering, and surface passivation.[1][12]

Safety Information

According to available safety data sheets, **Formamidine Hydroiodide** is not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008.[7][13] However, as with all laboratory chemicals, appropriate safety precautions should be taken.

Handling Precautions:

- Avoid inhalation, ingestion, and contact with skin and eyes.[7]
- Use in a well-ventilated area, preferably in a fume hood.[7]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Wash hands thoroughly after handling.[7]

First Aid Measures:

- Inhalation: Move to fresh air. If you feel unwell, seek medical attention.
- Skin Contact: Remove contaminated clothing and rinse skin with plenty of water.

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.
- Ingestion: Rinse mouth and seek medical advice.

Conclusion

Formamidinium Hydroiodide is a cornerstone material in the advancement of perovskite solar cell technology. Its ability to tune the bandgap and enhance the thermal stability of perovskite films has been instrumental in achieving high power conversion efficiencies. A comprehensive understanding of its properties, synthesis, and handling is essential for researchers aiming to further innovate in this exciting field. This guide provides a foundational knowledge base to support such endeavors.

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